

C8 Aliphatic Alpha-Amino Acids: Technical Architectures in Peptide Therapeutics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-2-Amino-6-methylheptanoic acid hydrochloride

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Executive Summary

In the rational design of peptide therapeutics, C8 aliphatic alpha-amino acids represent a critical "Goldilocks" zone of hydrophobicity and steric reach. Unlike shorter aliphatic chains (e.g., Leucine, C6), C8 side chains provide sufficient lipophilicity to drive membrane partitioning without the aggregation risks associated with longer fatty acid tails (C12+). Furthermore, functionalized C8 variants like 2-Aminosuberic acid (Asu) serve as isosteric, redox-stable replacements for disulfide bonds, solving a fundamental pharmacokinetic liability in cyclic peptides.

This guide analyzes the mechanistic roles, synthesis protocols, and structural applications of these two primary C8 motifs.

Part 1: 2-Aminooctanoic Acid (Aoc) – The Hydrophobic Anchor

Mechanistic Role: Membrane Partitioning & Half-Life Extension

L-2-Aminooctanoic acid (Aoc), also known as

-amino-n-caprylic acid, functions as an intrinsic lipidation agent. Unlike extrinsic lipidation (attaching a fatty acid to a Lysine side chain), Aoc incorporates the lipid moiety directly into the peptide backbone.

- **Hydrophobic Shielding:** The C6 aliphatic side chain of Aoc disrupts the hydration shell around the peptide, reducing renal clearance rates by promoting transient binding to serum albumin.
- **Membrane Insertion:** In antimicrobial peptides (AMPs), Aoc residues act as "molecular grapnels," facilitating the insertion of the peptide into the bacterial lipid bilayer. This lowers the critical concentration required for pore formation.

Case Study: Endomorphin-1 Stabilization

Research demonstrates that substituting native residues with Aoc in opioid peptides (e.g., Endomorphin-1) significantly enhances metabolic stability. The bulky, hydrophobic side chain sterically hinders access by peptidases (such as DPP-IV) while increasing blood-brain barrier (BBB) permeability via passive diffusion.

Experimental Protocol: Fmoc-Aoc-OH Incorporation

Objective: Incorporate Aoc into a solid-phase peptide synthesis (SPPS) workflow to create a membrane-active peptide analogue.

Reagents:

- Fmoc-L-2-Aminooctanoic acid (Fmoc-Aoc-OH)
- Coupling Reagents: HATU / HOAt^[1]
- Base: Diisopropylethylamine (DIPEA)
- Resin: Rink Amide MBHA

Step-by-Step Methodology:

- **Resin Swelling:** Swell 100 mg Rink Amide resin in DMF for 30 minutes.

- Deprotection: Treat with 20% Piperidine in DMF (min) to remove Fmoc. Wash with DMF.^[2]
- Activation: Dissolve Fmoc-Aoc-OH (3 eq), HATU (2.9 eq), and HOAt (3 eq) in minimal DMF. Add DIPEA (6 eq).
 - Critical Note: Aoc is sterically demanding. Pre-activation for 2 minutes is recommended before adding to the resin.
- Coupling: Add the activated mixture to the resin. Shake at room temperature for 2 hours (double the standard time for canonical amino acids).
- Monitoring: Perform a Kaiser test. If slightly blue (incomplete), perform a second coupling with fresh reagents.
- Capping: Cap unreacted amines with Acetic Anhydride/Pyridine to prevent deletion sequences.

Part 2: 2-Aminosuberic Acid (Asu) – The Structural Staple

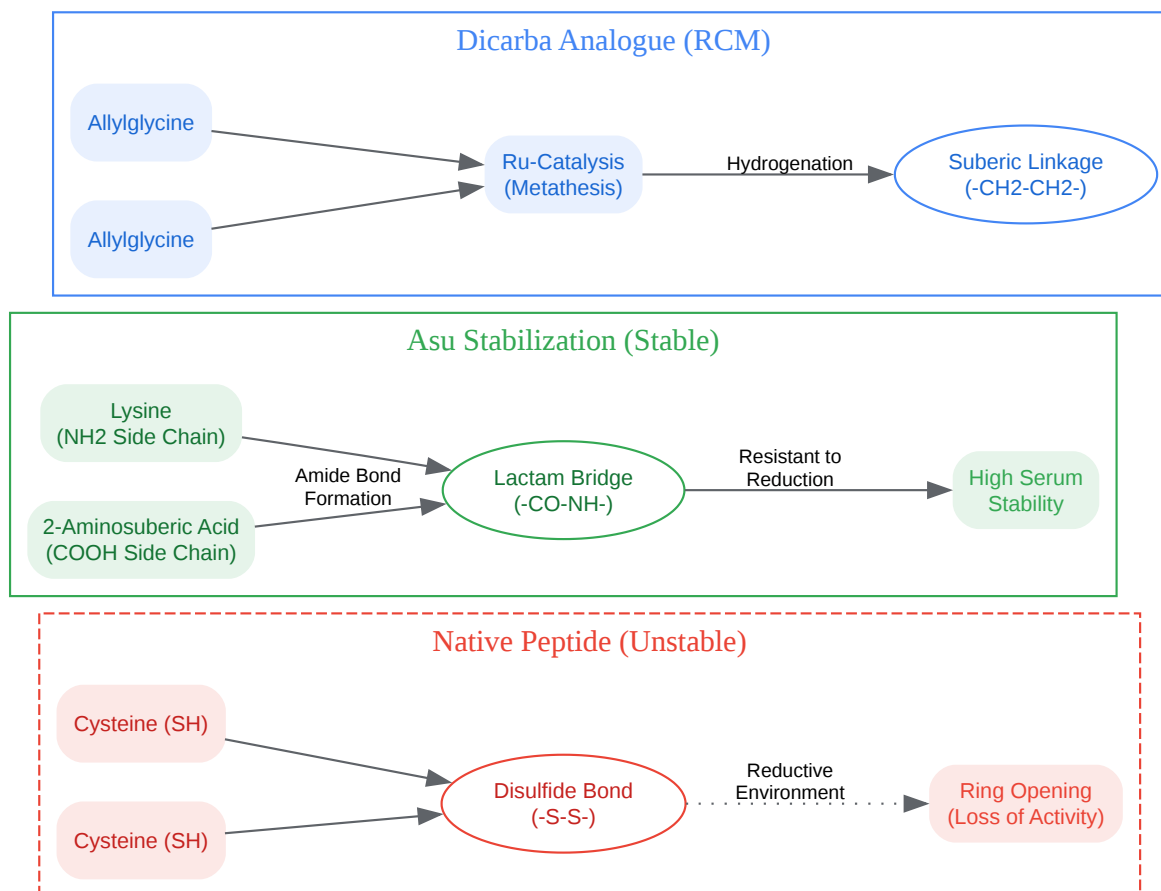
Mechanistic Role: Redox-Stable Cyclization

L-2-Aminosuberic acid (Asu) is a dicarboxylic alpha-amino acid. Its side chain terminates in a carboxyl group, allowing it to form lactam bridges with amine-bearing residues (Lysine, Ornithine).

- Disulfide Mimicry (Dicarba Analogues): The polymethylene bridge of Asu (or the related 2,7-diaminosuberic acid formed via metathesis) mimics the geometry of a cystine disulfide bond (-S-S-) but replaces it with a carbon framework (-CH₂-CH₂-).
- Advantage: This "dicarba" bridge is immune to reductive cleavage in the cytosolic environment (high glutathione), maintaining the peptide's bioactive conformation intracellularly.

Visualization: Cyclization Strategies

The following diagram compares the lability of native disulfide bonds against the stability of Asu-based lactam bridges and RCM-derived dicarba bridges.



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Figure 1: Comparison of peptide cyclization modalities. The Asu-Lactam and Dicarba approaches provide metabolic stability superior to native disulfide bonds.

Part 3: Enzymatic Synthesis of C8 Amino Acids

The Green Chemistry Route

While chemical synthesis of C8 amino acids often requires harsh conditions, enzymatic resolution using Transaminases (ω -TA) offers an enantiopure (>99% ee) and scalable alternative. This method utilizes 2-ketooctanoic acid as the substrate.

Protocol: Transaminase-Mediated Synthesis

Objective: Synthesize L-2-Aminooctanoic acid from 2-ketooctanoic acid using an amine transaminase (ATA).

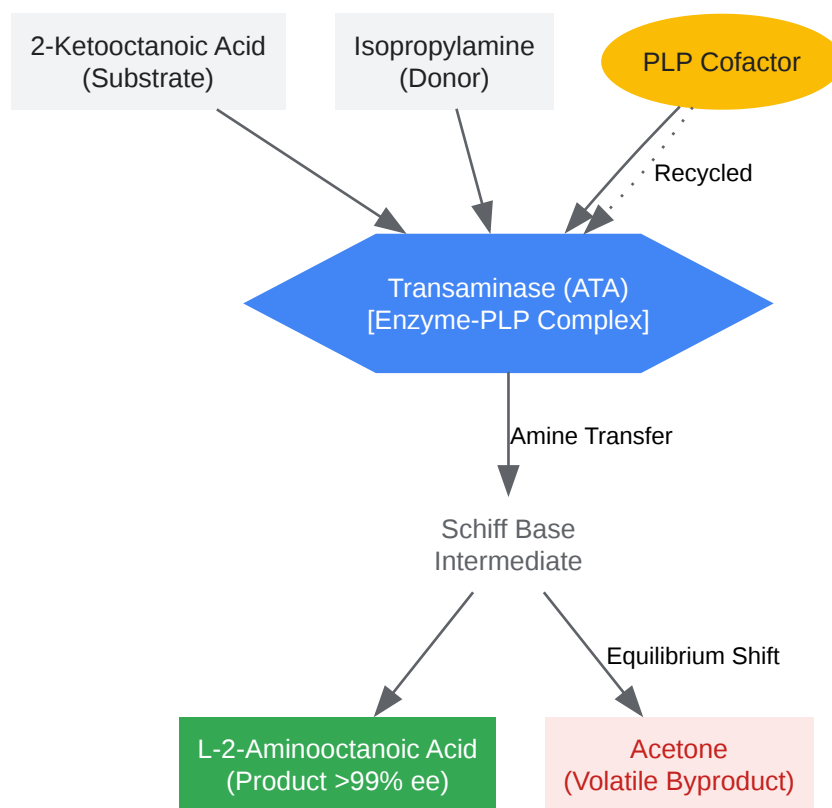
Reaction Components:

- Substrate: 2-Ketooctanoic acid (50 mM)
- Amine Donor: Isopropylamine (1 M) – Drives equilibrium by removing acetone.
- Enzyme: ATA-117 (or homologue from *Chromobacterium violaceum*)
- Cofactor: Pyridoxal-5'-phosphate (PLP, 1 mM)
- Buffer: Potassium Phosphate (100 mM, pH 7.5)

Workflow:

- Preparation: Dissolve substrate and PLP in buffer. Adjust pH to 7.5.
- Initiation: Add the amine donor and the lyophilized enzyme powder.
- Incubation: Incubate at 30°C with orbital shaking (180 rpm) for 24 hours.
- Quenching: Acidify to pH 2.0 with 6M HCl to stop the reaction and precipitate the enzyme.
- Isolation: Centrifuge to remove protein. Extract the supernatant with Ethyl Acetate.
- Purification: Evaporate solvent and recrystallize from Ethanol/Water to obtain pure L-2-Aminooctanoic acid.

Synthesis Pathway Diagram



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Figure 2: Biocatalytic cascade for the asymmetric synthesis of C8 alpha-amino acids. The use of Isopropylamine drives the reaction forward by generating volatile acetone.

Part 4: Quantitative Comparison of C8 Applications

Property	2-Aminooctanoic Acid (Aoc)	2-Aminosuberic Acid (Asu)	Native Cysteine (Disulfide)
Primary Function	Hydrophobic Anchoring	Cyclization / Stapling	Native Cyclization
Side Chain			
Hydrophobicity	High (Membrane Active)	Moderate (Amphiphilic)	Low
Redox Stability	Excellent (Inert)	Excellent (Non-Reducible)	Poor (Reducible)
Serum Half-Life	Extended (Albumin Binding)	Extended (Protease Resistance)	Short (Rapid Clearance)
Synthesis Cost	Moderate	High (Requires Orthogonal Protection)	Low

References

- Intrinsic Hydrophobicity Scale for Amino Acids and Its Application to Fluorinated Compounds. Max Planck Society. [\[Link\]](#)
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